

Step-by-step guide for recrystallization of 5-Bromo-2-mercaptobenzoic acid.

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Compound of Interest

Compound Name: 5-Bromo-2-mercaptobenzoic acid

Cat. No.: B1280026

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An Application Note and Protocol for the Recrystallization of 5-Bromo-2-mercaptobenzoic Acid

This document provides a detailed, step-by-step guide for the purification of **5-Bromo-2-mercaptobenzoic acid** via recrystallization. This protocol is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds. The principle relies on the differential solubility of a compound in a hot versus a cold solvent. An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but will fully dissolve it at an elevated temperature. As the saturated hot solution cools, the solubility of the compound decreases, leading to the formation of pure crystals, while impurities remain dissolved in the solvent. This method is widely applicable for the purification of various organic solids, including substituted benzoic acids like **5-Bromo-2-mercaptobenzoic acid**.

Safety Precautions

Before beginning this procedure, it is crucial to consult the Safety Data Sheet (SDS) for **5-Bromo-2-mercaptobenzoic acid** and all solvents used.^{[1][2][3]}

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.^[1]
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of dust or solvent vapors.^{[1][2]}
- Handling: Avoid contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.^{[1][2]} Wash hands thoroughly after handling the compound.^{[1][2]}
- Fire Safety: Keep flammable solvents away from open flames and heat sources.

Materials and Equipment

- Crude **5-Bromo-2-mercaptobenzoic acid**
- Recrystallization solvent (e.g., ethanol, methanol, acetic acid/water mixture)
- Erlenmeyer flasks (2)
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Graduated cylinders
- Buchner funnel and flask
- Filter paper
- Vacuum source
- Spatula
- Watch glass
- Drying oven or desiccator

Experimental Protocol

This protocol outlines the general steps for the recrystallization of **5-Bromo-2-mercaptobenzoic acid**. The choice of solvent and specific volumes may need to be optimized based on the impurity profile and the quantity of the crude material.

Solvent Selection

The ideal solvent for recrystallization should exhibit a steep solubility curve for **5-Bromo-2-mercaptobenzoic acid**, meaning it has high solubility at high temperatures and low solubility at low temperatures. Common solvents for substituted benzoic acids include ethanol, methanol, or a mixture of acetic acid and water.^[4] Small-scale solubility tests are recommended to determine the optimal solvent or solvent system.

Step-by-Step Recrystallization Procedure

- Dissolution:
 - Place the crude **5-Bromo-2-mercaptobenzoic acid** into an Erlenmeyer flask with a magnetic stir bar.
 - Add a small amount of the chosen solvent to the flask.
 - Gently heat the mixture on a hot plate with stirring.^{[5][6]}
 - Continue to add the solvent portion-wise until all of the solid has just dissolved.^{[5][7]} It is crucial to use the minimum amount of hot solvent to ensure a good recovery of the purified compound.^[6]
- Hot Filtration (Optional):
 - If insoluble impurities are present after the dissolution step, a hot filtration is necessary.
 - Preheat a second Erlenmeyer flask and a stemless funnel.
 - Place a piece of fluted filter paper in the funnel.
 - Quickly pour the hot solution through the filter paper into the preheated flask to remove the insoluble impurities. This step should be performed rapidly to prevent premature crystallization in the funnel.

- Crystallization:
 - Remove the flask containing the clear, hot solution from the heat source.
 - Cover the flask with a watch glass and allow it to cool slowly to room temperature.^[5] Slow cooling promotes the formation of larger, purer crystals.^[6]
 - Once the flask has reached room temperature, place it in an ice bath to maximize the precipitation of the crystals.^[5]
- Crystal Collection:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and wet the paper with a small amount of the cold recrystallization solvent.
 - Turn on the vacuum source and pour the cold crystal slurry into the Buchner funnel.
 - Use a spatula to transfer any remaining crystals from the flask to the funnel.
 - Wash the crystals with a small amount of ice-cold solvent to remove any residual soluble impurities.^[5]
- Drying:
 - Leave the crystals in the Buchner funnel with the vacuum on for a period to air-dry them.
 - Transfer the dried crystals to a pre-weighed watch glass.
 - Dry the crystals to a constant weight in a drying oven at a temperature below the compound's melting point or in a desiccator.

Data Presentation

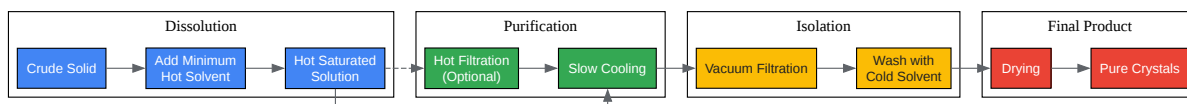
The success of the recrystallization can be evaluated by the recovery yield and the purity of the final product, which can be assessed by techniques such as melting point determination or chromatography.

Parameter	Crude 5-Bromo-2-mercaptobenzoic acid	Recrystallized 5-Bromo-2-mercaptobenzoic acid
Mass (g)	[Enter initial mass]	[Enter final mass]
Appearance	[Describe appearance]	[Describe appearance]
Melting Point (°C)	[Enter melting point range]	[Enter melting point range]
Purity (%)	[Enter purity if known]	[Enter purity if known]
Recovery Yield (%)	N/A	[Calculate and enter yield]

Calculation for Recovery Yield: (Mass of Recrystallized Product / Mass of Crude Product) x 100%

Visual Workflow

The following diagram illustrates the key stages of the recrystallization process.



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